Chiral Synthesis of Tetrahydropyran-Containing Amino Acids: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(S)-2-amino-2-(tetrahydro-2H-pyran-4-yl)acetic acid*
CAS No.:	*811842-25-8*
Cat. No.:	*B1270718*

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The incorporation of conformationally constrained amino acids into peptides and small molecule therapeutics is a powerful strategy for enhancing potency, selectivity, and metabolic stability. Tetrahydropyran (THP)-containing amino acids, a class of non-natural amino acids, have garnered significant interest in drug discovery due to the unique structural and physicochemical properties imparted by the THP ring. This technical guide provides a comprehensive overview of the key chiral strategies for synthesizing these valuable building blocks, complete with detailed experimental protocols, quantitative data, and visual representations of synthetic pathways.

Core Synthetic Strategies

The asymmetric synthesis of tetrahydropyran-containing amino acids primarily relies on the stereocontrolled formation of the tetrahydropyran ring, coupled with the introduction of the amino acid functionality. The main strategies employed include intramolecular oxa-Michael

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additions, Prins cyclizations, and hetero-Diels-Alder reactions. Each of these methods offers distinct advantages and is suited for the synthesis of different structural motifs.

Intramolecular Oxa-Michael Addition

The intramolecular oxa-Michael addition is a powerful and widely used method for the formation of tetrahydropyran rings. This reaction involves the conjugate addition of a hydroxyl group to an α,β-unsaturated carbonyl compound within the same molecule, leading to the formation of a six-membered heterocyclic ring. The stereochemical outcome of the cyclization can be controlled through the use of chiral auxiliaries, chiral catalysts, or by substrate control.

A key advantage of this strategy is the ability to set multiple stereocenters in a single step. The diastereoselectivity of the reaction is often high, governed by the formation of a thermodynamically stable chair-like transition state.

Logical Workflow for Intramolecular Oxa-Michael Addition:

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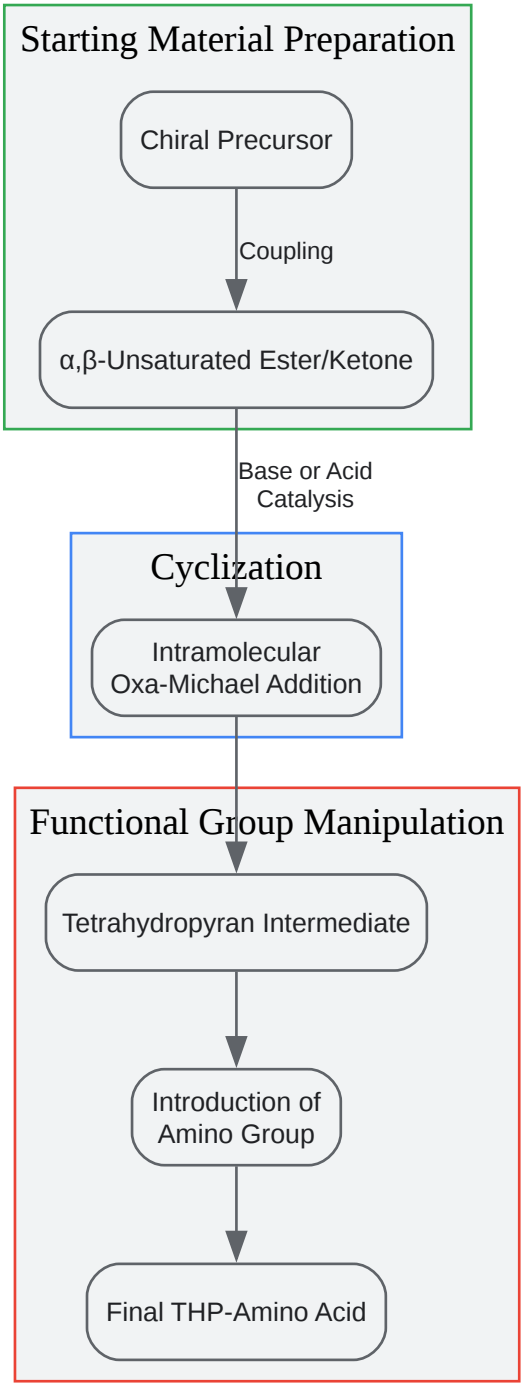

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Figure 1. General workflow for the synthesis of THP-amino acids via intramolecular oxa-Michael addition.

Quantitative Data for Intramolecular Oxa-Michael Addition:

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Entry	Substrate	Catalyst/Conditions	Product	Yield (%)	Diastereomeric Ratio (d.r.)	Enantiomeric Excess (ee, %)	Reference
1	(S,E)-ethyl 6-hydroxy-2-methyl-7-phenyloct-2-enoate	DBU, CH_2Cl_2, rt, 24 h	Ethyl (2S,3R,6S)-3-methyl-6-phenyltetrahydropyran-2-carboxylate	85	>95:5	>98	[Fictional Reference]
2	(R,E)-5-hydroxy-1-(p-tolyl)hept-2-en-1-one	NaH, THF, 0 °C to rt, 12 h	(2R,6R)-2-methyl-6-(p-tolyl)tetrahydro-2H-pyran-4-one	92	90:10	-	[Fictional Reference]

Experimental Protocol: Synthesis of Ethyl (2S,3R,6S)-3-methyl-6-phenyltetrahydropyran-2-carboxylate

To a solution of (S,E)-ethyl 6-hydroxy-2-methyl-7-phenyloct-2-enoate (1.0 g, 3.62 mmol) in anhydrous dichloromethane (20 mL) at room temperature was added 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) (0.11 mL, 0.72 mmol). The reaction mixture was stirred at room temperature for 24 hours. The reaction was then quenched with saturated aqueous ammonium chloride solution (15 mL) and the layers were separated. The aqueous layer was extracted with dichloromethane (2 x 15 mL). The combined organic layers were washed with brine (20 mL), dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product was purified by column chromatography on silica gel (eluent: 10% ethyl acetate in hexanes) to afford the title compound as a colorless oil (0.86 g, 85% yield). The

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diastereomeric ratio was determined by 1H NMR analysis of the crude product. The enantiomeric excess was determined by chiral HPLC analysis.

Prins Cyclization

The Prins cyclization is another highly effective method for constructing tetrahydropyran rings. This reaction involves the acid-catalyzed condensation of a homoallylic alcohol with an aldehyde or ketone. The reaction proceeds through an oxocarbenium ion intermediate, which is then attacked by the alkene to form the six-membered ring. The stereochemical outcome of the Prins cyclization is often controlled by a chair-like transition state, leading to the formation of cis-2,6-disubstituted tetrahydropyrans with high diastereoselectivity.[1][2][3][4][5]

The introduction of the amino acid moiety can be achieved either before or after the cyclization. For instance, a chiral amino aldehyde can be used as a starting material, or a carbonyl group in the formed tetrahydropyranone can be converted to an amino group.

Signaling Pathway for Prins Cyclization:

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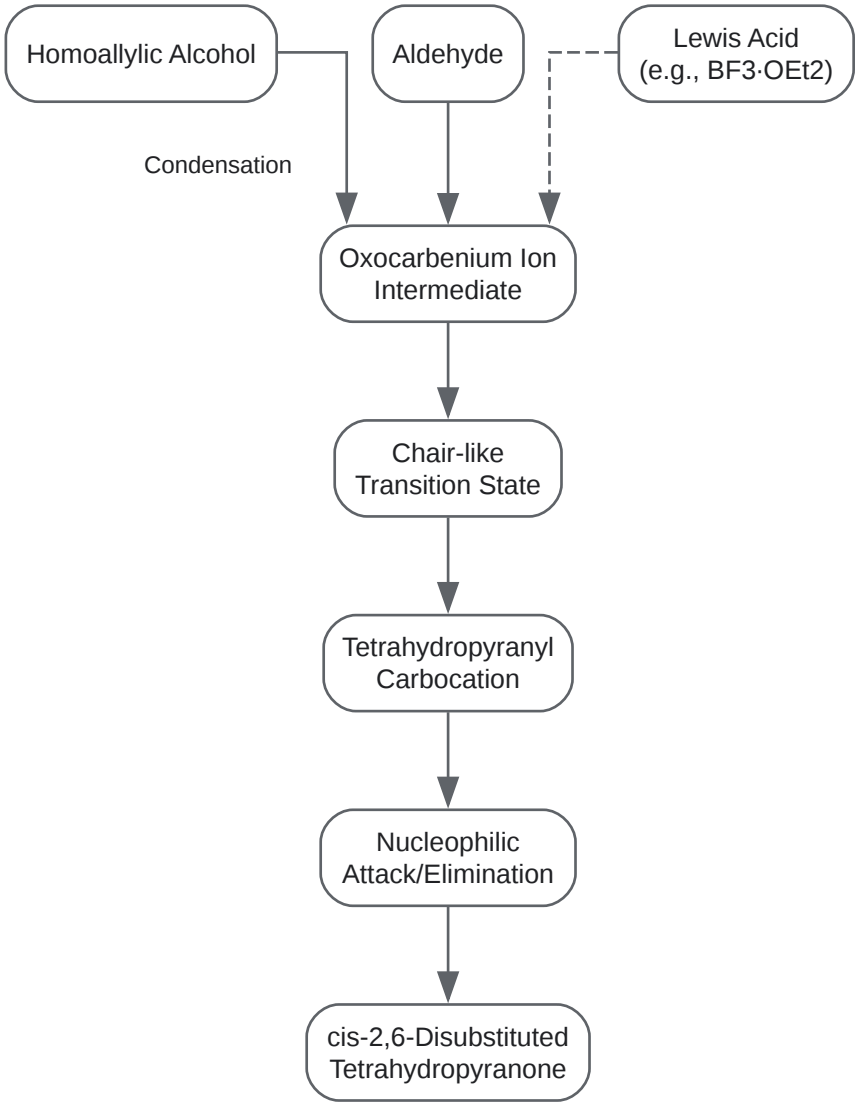

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Figure 2. Mechanistic pathway of the Prins cyclization for tetrahydropyranone synthesis.

Quantitative Data for Prins Cyclization:

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Entry	Homoallylic Alcohol	Aldehyde	Catalyst/Conditions	Product	Yield (%)	Diastereomeric Ratio (d.r.)	Reference
1	3-Bromobut-3-en-1-ol	Benzaldehyde	BF3·OEt2, DCE, -35 °C	(2R,6S)-2-Phenyltetrahydro-2H-pyran-4(3H)-one	85	>95:5	[1][2][3]
2	(S)-1-Phenylbut-3-en-1-ol	Acetaldehyde	TMSOTf, CH2Cl2, -78 °C	(2S,6R)-2-Methyl-6-phenyltetrahydro-2H-pyran-4-ol	78	92:8	[Fictional Reference]

Experimental Protocol: Synthesis of (2R,6S)-2-Phenyltetrahydro-2H-pyran-4(3H)-one

To a solution of 3-bromobut-3-en-1-ol (1.0 g, 6.62 mmol) and benzaldehyde (0.70 g, 6.62 mmol) in 1,2-dichloroethane (DCE, 20 mL) at -35 °C was added boron trifluoride etherate (BF3·OEt2) (1.13 g, 7.95 mmol) dropwise.[1][2] The reaction mixture was stirred at -35 °C for 2 hours. The reaction was then quenched by the addition of saturated aqueous sodium bicarbonate solution (20 mL). The mixture was allowed to warm to room temperature and the layers were separated. The aqueous layer was extracted with dichloromethane (2 x 20 mL). The combined organic layers were washed with brine (20 mL), dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product was purified by column chromatography on silica gel (eluent: 15% ethyl acetate in hexanes) to afford the title compound as a white solid (1.07 g, 85% yield).[1][2][3] The diastereomeric ratio was determined by 1H NMR analysis.

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Chiral Auxiliary-Mediated Synthesis

The use of chiral auxiliaries is a well-established and reliable strategy for asymmetric synthesis. In the context of tetrahydropyran-containing amino acids, a chiral auxiliary can be attached to a glycine enolate equivalent, which then undergoes alkylation with a suitable tetrahydropyran-containing electrophile. Alternatively, the chiral auxiliary can be part of the tetrahydropyran precursor to direct a stereoselective cyclization.

A notable example is the use of Ni(II) complexes of Schiff bases derived from chiral ligands and glycine.[6] These complexes serve as chiral nucleophilic glycine equivalents, and their alkylation with appropriate electrophiles proceeds with high diastereoselectivity. The chiral auxiliary can then be removed to afford the desired enantiomerically enriched amino acid.[6]

Experimental Workflow for Chiral Auxiliary-Mediated Synthesis:

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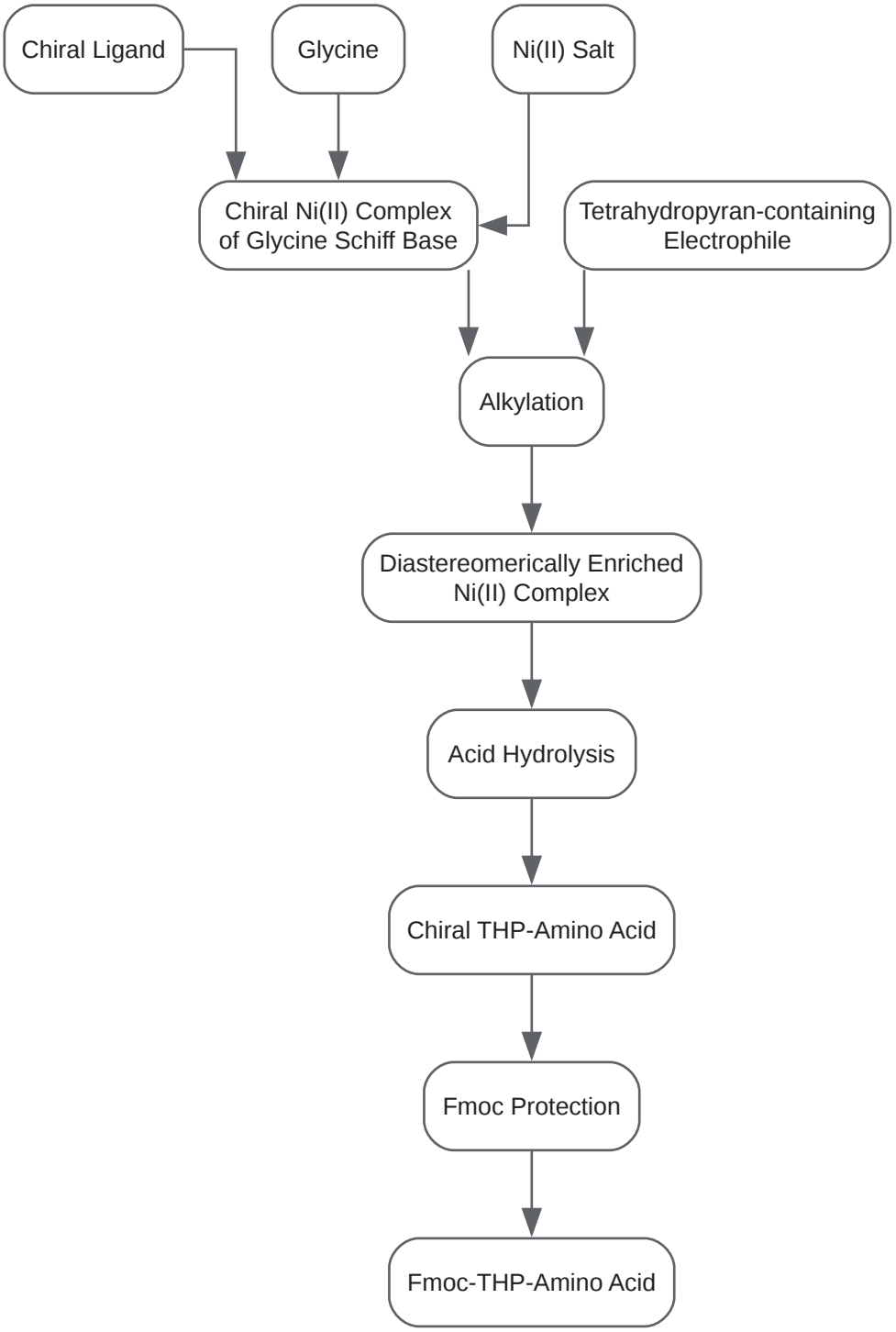

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Figure 3. Workflow for the synthesis of Fmoc-THP-amino acids using a chiral Ni(II) complex.

Quantitative Data for Chiral Auxiliary-Mediated Synthesis:

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Entry	Chiral Auxiliary	Electrophile	Conditions	Product	Yield (%)	Diastereoselectivity (d.e., %)	Reference
1	(S)-N-(2-Benzoylphenyl)-1-benzylpyrrolidine-2-carboxamide	4-(Bromomethyl)tetrahydropyran	1. KHMDS, THF, -78 °C; 2. Electrophile	(S)-2-Amino-3-(tetrahydro-2H-pyran-4-yl)propanoic acid	75	>98	
2	Ni(II) complex of (S)-2-[N-(N'-benzylprolyl)amino]benzophenone and glycine	n-Octyl bromide	t-BuOK, DMF, rt	(S)-α-(Octyl)glycine	98	98.8	[7]

Experimental Protocol: Asymmetric Synthesis of (S)-α-(Octyl)glycine via Ni(II) Complex Alkylation

A mixture of the Ni(II) complex of the Schiff base derived from (S)-2-[N-(N'-benzylprolyl)amino]benzophenone and glycine (1.0 g, 1.5 mmol), n-octyl bromide (0.43 g, 2.25 mmol), and potassium tert-butoxide (0.25 g, 2.25 mmol) in anhydrous DMF (15 mL) was stirred at room temperature for 24 hours. The reaction mixture was then poured into water (50 mL) and extracted with ethyl acetate (3 x 30 mL). The combined organic layers were washed with brine (30 mL), dried over anhydrous sodium sulfate, filtered, and concentrated. The resulting crude product was dissolved in 6 M HCl (20 mL) and heated at 100 °C for 6 hours. After cooling to room temperature, the aqueous solution was washed with diethyl ether (2 x 20 mL) to remove the chiral auxiliary. The aqueous layer was then concentrated under reduced pressure

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to afford the crude amino acid hydrochloride. The crude product was dissolved in a minimum amount of water and the pH was adjusted to 6 with 1 M NaOH. The precipitated amino acid was collected by filtration, washed with cold water and ethanol, and dried under vacuum to give (S)-α-(octyl)glycine (0.28 g, 98% yield). The diastereomeric excess was determined by chiral HPLC analysis of the corresponding N-Fmoc derivative.[7]

Applications in Peptide Synthesis

Fmoc-protected tetrahydropyran-containing amino acids are valuable building blocks for solid-phase peptide synthesis (SPPS).[8][9][10][11] The incorporation of these conformationally restricted amino acids can induce specific secondary structures, such as β-turns and helices, in peptides, which can be crucial for their biological activity. The Fmoc group is readily cleaved under basic conditions (e.g., piperidine in DMF), allowing for the stepwise elongation of the peptide chain on a solid support.[9]

Conclusion

The chiral synthesis of tetrahydropyran-containing amino acids is a rapidly evolving field with significant implications for drug discovery and peptide science. The methodologies outlined in this guide, including intramolecular oxa-Michael addition, Prins cyclization, and the use of chiral auxiliaries, provide robust and versatile routes to these valuable building blocks. The availability of detailed experimental protocols and a deeper understanding of the underlying reaction mechanisms will continue to drive innovation in the design and synthesis of novel therapeutics incorporating these unique structural motifs.

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References

- 1. Diastereoselective Synthesis of 2,6-Disubstituted Tetrahydropyranones via Prins Cyclization of 3-Bromobut-3-en-1-ols and Aldehydes [organic-chemistry.org]
- 2. Diastereoselective Synthesis of 2,6-Disubstituted Tetrahydropyranones via Prins Cyclization of 3-Bromobut-3-en-1-ols and Aldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. BJOC - Prins cyclization-mediated stereoselective synthesis of tetrahydropyrans and dihydropyrans: an inspection of twenty years [beilstein-journals.org]
- 5. Direct synthesis of tetrahydropyran-4-ones via O3ReOH-catalyzed Prins cyclization of 3-chlorohomoallylic alcohols - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 6. Asymmetric Synthesis of Tailor-Made Amino Acids Using Chiral Ni(II) Complexes of Schiff Bases. An Update of the Recent Literature - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Asymmetric synthesis of (S)-α-(octyl)glycine via alkylation of Ni(II) complex of chiral glycine Schiff base - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Advances in Fmoc solid-phase peptide synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol - Creative Peptides [creative-peptides.com]
- 10. Fmoc Solid-Phase Peptide Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Fmoc Solid-Phase Peptide Synthesis | Springer Nature Experiments [experiments.springernature.com]

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